

Technical Support Center: Iron(III) Nitrate Nonahydrate

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Compound of Interest

Compound Name: *Iron(III) nitrate nonahydrate*

Cat. No.: *B148018*

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper storage, handling, and troubleshooting of **iron(III) nitrate nonahydrate** [Fe(NO₃)₃·9H₂O].

Frequently Asked Questions (FAQs)

Q1: What is the proper way to store **iron(III) nitrate nonahydrate**?

A1: **Iron(III) nitrate nonahydrate** is a hygroscopic and deliquescent solid, meaning it readily absorbs moisture from the air.[1][2] To ensure its stability, it should be stored in a tightly closed container in a cool, dry, and well-ventilated place.[3][4] It is also recommended to store it under an inert atmosphere.[1][5]

Q2: What are the signs of degradation or instability in **iron(III) nitrate nonahydrate**?

A2: The pure compound consists of pale violet or off-white to pale purple moist crystals.[6][7] Signs of degradation include a change in color to a brownish or rust color, and the presence of clumps, which indicate moisture absorption.[8][9] The solid may also become a liquid at room temperature if it absorbs enough moisture.

Q3: My **iron(III) nitrate nonahydrate** has turned into a brownish liquid. Can I still use it?

A3: The brownish color indicates hydrolysis has occurred, where the iron(III) ions react with water to form iron hydroxide species.[10][11] For applications requiring high purity and precise

concentrations of Fe^{3+} ions, using the degraded product is not recommended as its composition is no longer well-defined. For less sensitive applications, the material might still be usable, but the results may not be reproducible.

Q4: Is **iron(III) nitrate nonahydrate** light-sensitive?

A4: While the primary concern for storage is its hygroscopic nature, some sources suggest protecting it from light to maintain its quality over long-term storage. However, this is not as critical as moisture protection.

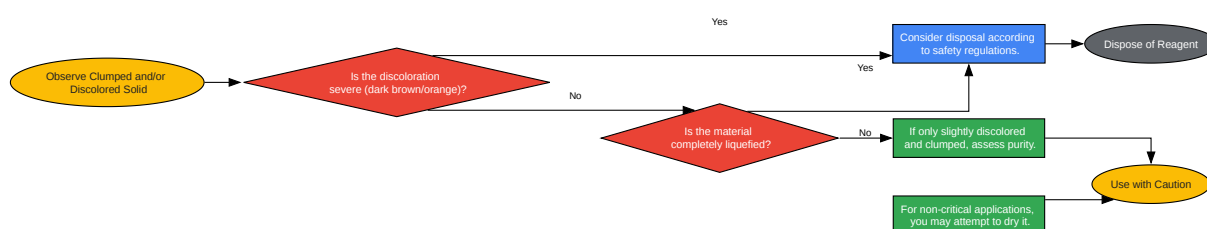
Q5: What is the shelf life of **iron(III) nitrate nonahydrate**?

A5: The shelf life is described as fair to poor due to its deliquescent nature.[2] When stored under optimal conditions (cool, dry, inert atmosphere), its shelf life can be maximized. However, once the container is opened, it is best to use it within a reasonable timeframe and regularly inspect for signs of degradation.

Troubleshooting Guides

Issue 1: The solid iron(III) nitrate nonahydrate has become clumped and discolored.

This issue is typically caused by improper storage and exposure to moisture. The following flowchart can help you decide on the appropriate course of action.

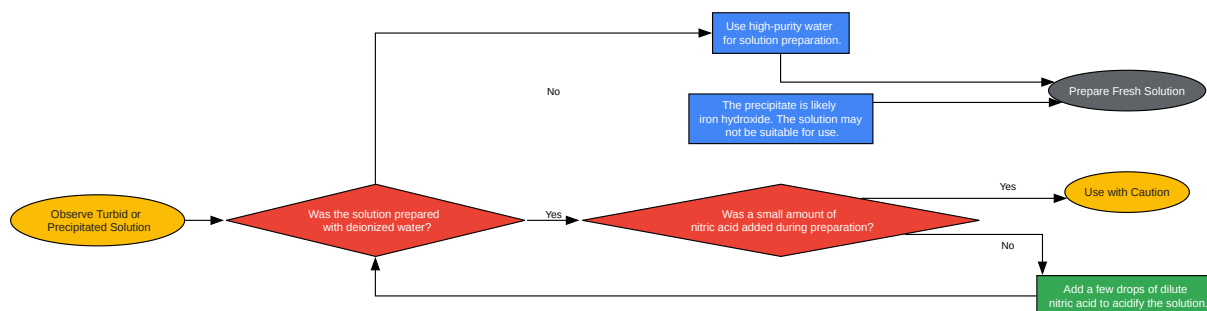


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Caption: Troubleshooting clumped or discolored iron(III) nitrate nonahydrate.

Issue 2: An aqueous solution of iron(III) nitrate is turbid or has a precipitate.

Freshly prepared solutions of iron(III) nitrate in water should be clear, though they may have a yellowish-brown color due to hydrolysis.[8][10] Turbidity or precipitation indicates the formation of insoluble iron hydroxides or oxides.



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Caption: Troubleshooting turbid iron(III) nitrate solutions.

Quantitative Data Summary

Property	Value	Reference(s)
Appearance	Pale violet crystals	[6]
Molar Mass	403.997 g/mol	[12]
Melting Point	47.2 °C (117.0 °F; 320.3 K)	[6]
Boiling Point	125 °C (257 °F; 398 K) (decomposes)	[6]
Density	1.68 g/cm ³	[13]
Solubility in Water	82.5 g/100 mL at 20°C	[12]
Decomposition Temperature	> 100 °C (> 212 °F)	[13]

Experimental Protocols

Protocol 1: Preparation of a Standard Iron(III) Nitrate Solution

This protocol describes the preparation of a standard solution of iron(III) nitrate, taking into account its hygroscopic nature and the need to prevent hydrolysis.

Materials:

- **Iron(III) nitrate nonahydrate** (ACS reagent grade or higher)
- Deionized water
- Concentrated nitric acid (HNO₃)
- Volumetric flask (e.g., 100 mL)
- Beaker
- Glass funnel
- Wash bottle

- Analytical balance

Procedure:

- Weighing: Due to the hygroscopic nature of the salt, weigh it as quickly as possible. Tare a clean, dry beaker on the analytical balance. Add the desired amount of **iron(III) nitrate nonahydrate** to the beaker and record the mass.
- Dissolving: Add a small amount of deionized water to the beaker to dissolve the solid.
- Acidification: To prevent hydrolysis and the formation of iron hydroxide precipitates, add a small amount of concentrated nitric acid to the dissolved salt. A common practice is to add enough acid to make the final solution approximately 0.1 M in HNO_3 .^[14]
- Transfer: Carefully transfer the solution into the volumetric flask using a funnel. Rinse the beaker and funnel with deionized water several times, adding the rinsings to the volumetric flask to ensure all the iron salt is transferred.
- Dilution: Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Mixing: Stopper the flask and invert it several times to ensure the solution is homogeneous.

Protocol 2: Purity Assessment by Complexometric Titration

This method can be used to determine the purity of **iron(III) nitrate nonahydrate** by titrating the iron(III) ions with a standardized EDTA solution.^{[15][16]}

Materials:

- **Iron(III) nitrate nonahydrate** sample
- Standardized EDTA (ethylenediaminetetraacetic acid) solution (e.g., 0.1 M)
- Sulfosalicylic acid indicator
- Buffer solution (pH 2-3, e.g., using HCl and NaOH)

- Burette
- Erlenmeyer flask
- Analytical balance

Procedure:

- **Sample Preparation:** Accurately weigh a sample of the **iron(III) nitrate nonahydrate** and dissolve it in a known volume of deionized water in an Erlenmeyer flask.
- **pH Adjustment:** Adjust the pH of the solution to 2-3 using the buffer solution.
- **Indicator Addition:** Add a few drops of the sulfosalicylic acid indicator to the solution. The solution should turn a reddish-brown color.
- **Titration:** Titrate the solution with the standardized EDTA solution. The endpoint is reached when the color of the solution changes from reddish-brown to a clear yellow.
- **Calculation:** Calculate the purity of the **iron(III) nitrate nonahydrate** based on the volume of EDTA solution used, its concentration, and the initial mass of the sample.

Disclaimer: Always consult the Safety Data Sheet (SDS) for **iron(III) nitrate nonahydrate** before handling and performing any experiments.[1][5][13] Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[3] Handle the chemical in a well-ventilated area.[1]

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